

N-Butylbenzylamine CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Butylbenzylamine

Cat. No.: B105509

[Get Quote](#)

An In-depth Technical Guide to **N-Butylbenzylamine**: CAS Number and Molecular Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Butylbenzylamine**, a secondary amine utilized as a building block in organic synthesis and for the development of novel compounds in the pharmaceutical and agrochemical industries. This document details its chemical identity, physicochemical properties, a representative synthesis protocol, and a visualization of its synthetic pathway.

Chemical Identity and Molecular Structure

N-Butylbenzylamine is an organic compound featuring a butyl group and a benzyl group attached to a nitrogen atom.

- Chemical Name: N-benzylbutan-1-amine
- CAS Number: 2403-22-7[1][2][3][4]
- Synonyms: N-Benzyl-n-butylamine, Benzenemethanamine, N-butyl-, Butylbenzylamine, N-Benzylbutylamine[2][3][4]

The molecular structure of **N-Butylbenzylamine** can be represented in several ways:

- Molecular Formula: C₁₁H₁₇N[1][2][3][4]

- SMILES: C(NCCCC)C1=CC=CC=C1[\[1\]](#)
- InChI: InChI=1S/C11H17N/c1-2-3-9-12-10-11-7-5-4-6-8-11/h4-8,12H,2-3,9-10H2,1H3[\[1\]](#)[\[5\]](#)[\[3\]](#)[\[4\]](#)
- InChIKey: HIPXPABRMMYVQD-UHFFFAOYSA-N[\[1\]](#)[\[5\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties

The following table summarizes the key quantitative data for **N-Butylbenzylamine**.

Property	Value	Source
Molecular Weight	163.26 g/mol	[1] [2] [3]
Appearance	Clear colorless to slightly yellow liquid	[2] [6]
Melting Point	54-56 °C	[2] [6]
Boiling Point	239.884 °C at 760 mmHg; 87-89 °C at 3 mm Hg	[2] [6]
Density	0.904 g/cm ³ (0.911 g/mL at 25 °C)	[2] [6]
Refractive Index	n _{20/D} 1.501 (lit.)	[2] [6]
Flash Point	94.444 °C (202 °F)	[2] [6]
pKa	9.85 ± 0.19 (Predicted)	[2] [6]
LogP	2.96720	[2]
Vapor Pressure	0.0391 mmHg at 25°C	[2]

Synthesis of N-Butylbenzylamine: Experimental Protocol

The synthesis of **N-Butylbenzylamine** can be achieved through the N-alkylation of a primary amine. A common method involves the reaction of benzylamine with an n-butyl halide, such as

n-butyl bromide, in the presence of a base to neutralize the hydrohalic acid formed during the reaction.

Reaction:



Materials:

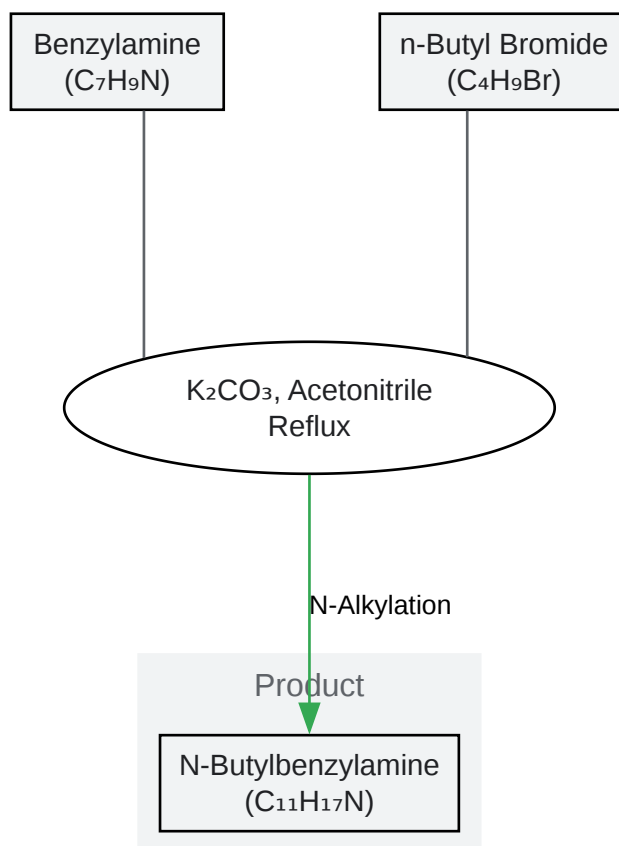
- Benzylamine
- n-Butyl bromide
- Potassium carbonate (K_2CO_3), anhydrous
- Acetonitrile (CH_3CN), anhydrous
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add benzylamine (1.0 equivalent) and anhydrous acetonitrile.
- **Addition of Base:** Add anhydrous potassium carbonate (1.5 - 2.0 equivalents) to the stirring solution.
- **Addition of Alkylating Agent:** Slowly add n-butyl bromide (1.1 equivalents) to the reaction mixture.
- **Reaction:** Heat the mixture to reflux (approximately 82°C for acetonitrile) and maintain the reflux with stirring for 12-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - After the reaction is complete, cool the mixture to room temperature.
 - Filter the solid potassium carbonate and potassium bromide salts and wash the solid with a small amount of diethyl ether.
 - Combine the filtrate and the ether washings and transfer to a separatory funnel.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent.
 - The crude **N-Butylbenzylamine** can be purified by vacuum distillation to obtain the final product as a clear liquid.

Visualization of the Synthesis Pathway

The following diagram illustrates the synthetic route for **N-Butylbenzylamine** via the N-alkylation of benzylamine.



[Click to download full resolution via product page](#)

Caption: Synthesis of **N-Butylbenzylamine** from Benzylamine and n-Butyl Bromide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. prepchem.com [prepchem.com]

- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [N-Butylbenzylamine CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105509#n-butylbenzylamine-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com